

Application Notes and Protocols: Resuspending and Using Lyophilized DFHO for RNA Imaging

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DFHO (3,5-difluoro-4-hydroxybenzylidene imidazolinone-2-oxime) is a fluorogenic dye that serves as a mimic of the red fluorescent protein (RFP) chromophore.[1][2][3][4] It is a powerful tool for imaging RNA in living cells.[1][2][5] **DFHO** itself is non-fluorescent, but its fluorescence is activated upon binding to specific RNA aptamers, such as Corn or Squash.[1][2][5] This property allows for the targeted labeling and visualization of RNA molecules that have been genetically tagged with these aptamers, offering high signal-to-noise ratios and low background fluorescence.[5][6] This document provides a detailed guide for the resuspension, handling, and application of lyophilized **DFHO** for cellular imaging experiments.

Product Information and Specifications

Quantitative data for **DFHO** is summarized in the table below for easy reference.



Property	Value	Source
Molecular Weight	281.22 g/mol	[1][2]
Molecular Formula	C12H9F2N3O3	[1][2]
CAS Number	1420815-34-4	[1]
Purity	≥98% (HPLC)	[1][2]
Excitation Maximum (bound)	505 nm	[1][2]
Emission Maximum (bound)	545 nm	[1][2][6]
Extinction Coefficient	29,000 M ⁻¹ cm ⁻¹	[1][2]
Kd (binding to Corn aptamer)	70 nM	[1][2][5]
Kd (binding to Squash aptamer)	54 nM	[2]

Step-by-Step Protocol for Resuspending Lyophilized DFHO

This protocol outlines the steps to prepare a stock solution of **DFHO** from its lyophilized form.

3.1. Materials Required:

- Vial of lyophilized **DFHO**
- High-purity, anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

3.2. Resuspension Procedure:

 Equilibration: Allow the vial of lyophilized **DFHO** to equilibrate to room temperature before opening to prevent condensation of moisture.



- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- Solvent Addition: Carefully open the vial and add the required volume of DMSO to achieve
 the desired stock concentration. It is recommended to prepare a high-concentration stock
 solution (e.g., 10 mM) to minimize the volume of solvent added to cell cultures. **DFHO** is
 soluble up to 100 mM in DMSO.[1][2]
- Dissolution: Vortex the vial for 30 seconds to dissolve the powder completely. If particulates are visible, gentle agitation at room temperature for a few hours may be required.[7]
- Aliquoting and Storage: Aliquot the **DFHO** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[8]

3.3. Storage of Reconstituted **DFHO**:

- Store the aliquoted stock solution at -20°C for up to one month or at -80°C for up to six months.[5]
- Crucially, protect the stock solution from light.[5]

Experimental Protocols: Application in Live-Cell RNA Imaging

This section provides a general protocol for using the resuspended **DFHO** to image RNA tagged with the Corn aptamer in mammalian cells.

4.1. Cell Preparation:

- Seed mammalian cells expressing the RNA of interest tagged with the Corn aptamer onto a suitable imaging dish or plate.
- Allow the cells to adhere and grow to the desired confluency.

4.2. Labeling with **DFHO**:



- Prepare a working solution of **DFHO** by diluting the stock solution in cell culture medium to a final concentration of 10 μM.[4][9]
- Remove the existing culture medium from the cells and replace it with the **DFHO**-containing medium.
- Incubate the cells under their normal growth conditions (e.g., 37°C, 5% CO₂) for a sufficient period to allow for **DFHO** uptake and binding to the target RNA.

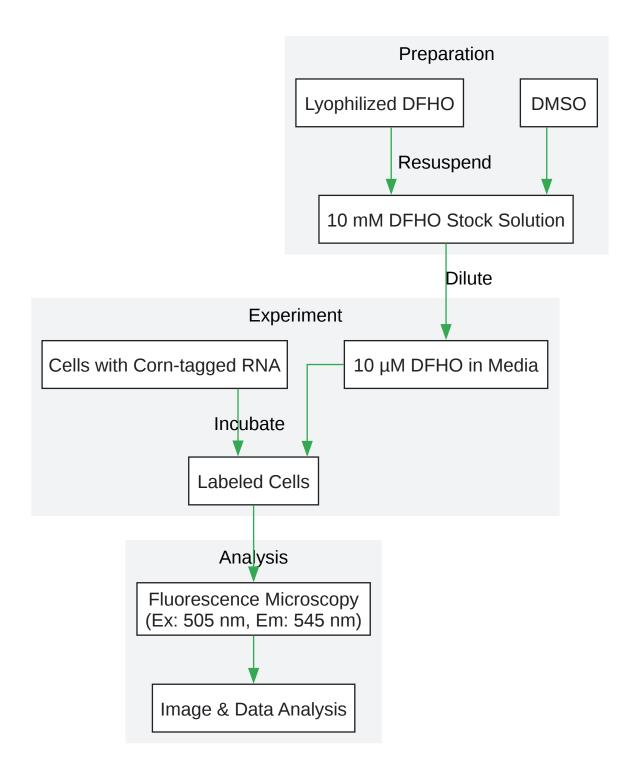
4.3. Live-Cell Imaging:

- Image the cells using a fluorescence microscope equipped with appropriate filter sets for YFP or a similar channel (Excitation: ~505 nm, Emission: ~545 nm).[4][6]
- Optionally, co-stain with a nuclear stain like Hoechst to visualize the cell nuclei.[4][9]
- Acquire images for subsequent analysis. The Corn-DFHO complex is known for its high photostability, making it suitable for prolonged imaging.[3][6]

Diagrams and Workflows

Experimental Workflow for **DFHO** Application



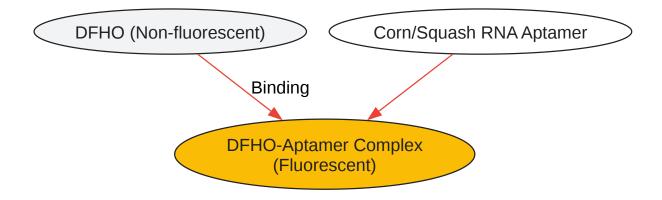


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Caption: Workflow for preparing and using **DFHO** for live-cell RNA imaging.

Signaling Pathway: Mechanism of **DFHO** Fluorescence Activation





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Caption: **DFHO** becomes fluorescent upon binding to an RNA aptamer.

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